

Application Notes and Protocols for Preparing IGF-I (24-41) Stock Solutions

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Compound of Interest

Compound Name: IGF-I (24-41)

Cat. No.: B612642

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These application notes provide detailed protocols for the preparation, storage, and handling of Insulin-like Growth Factor-I (24-41) stock solutions. Adherence to these guidelines is crucial for ensuring the integrity, stability, and optimal performance of the peptide in downstream applications.

Product Information

Insulin-like Growth Factor-I (24-41), a fragment of the full-length IGF-I protein, is a polypeptide involved in growth and development.^[1] It is typically supplied as a lyophilized powder and requires reconstitution before use.

Physicochemical Properties

Property	Value	Reference
Appearance	White lyophilized powder	[2]
Molecular Formula	C88H133N27O28	[3]
Molecular Weight	2017.16 g/mol	[3]
Solubility in Water	Up to 50 mg/mL	[1][4]

Preparation of Stock Solutions

Proper reconstitution of lyophilized **IGF-I (24-41)** is critical for its biological activity. The following protocol outlines the recommended procedure for preparing a stock solution.

Materials Required

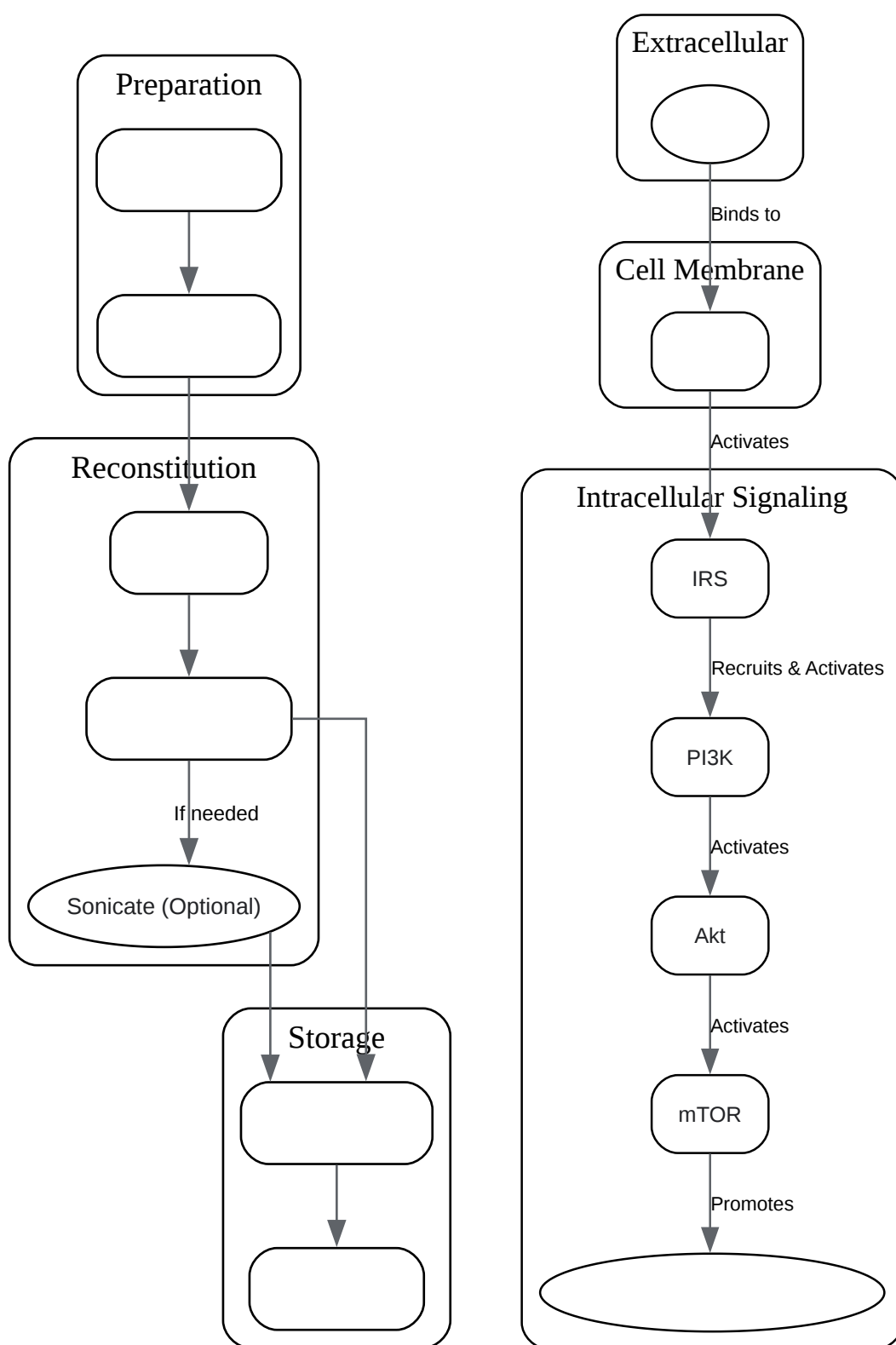
- Lyophilized **IGF-I (24-41)** vial
- Sterile, high-purity water (e.g., Milli-Q® or equivalent) or sterile phosphate-buffered saline (PBS)
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Calibrated micropipettes with sterile, low-protein-binding tips
- Vortex mixer
- Optional: Water bath sonicator

Reconstitution Protocol

- **Equilibrate the Vial:** Before opening, allow the vial of lyophilized **IGF-I (24-41)** to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming inside the vial upon opening, which can affect the stability of the peptide.
- **Centrifuge Briefly:** Gently centrifuge the vial to ensure that all the lyophilized powder is collected at the bottom.
- **Add Solvent:** Carefully open the vial and add the desired volume of sterile water or PBS to the vial using a sterile pipette. To minimize foaming, slowly dispense the solvent down the side of the vial.
- **Dissolve the Peptide:** Gently swirl the vial or pipette the solution up and down to dissolve the peptide. Avoid vigorous shaking, as this can cause aggregation.
- **Aid Dissolution (if necessary):** If the peptide does not readily dissolve, sonication in a water bath for a few minutes can aid in solubilization.[1][5]

- **Aliquot for Storage:** Once the peptide is completely dissolved, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, low-protein-binding polypropylene tubes. This minimizes the number of freeze-thaw cycles, which can degrade the peptide.

Experimental Workflow for Stock Solution Preparation



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References

- 1. researchgate.net [researchgate.net]
- 2. Molecular Pathways: Clinical Applications and Future Direction of Insulin-Like Growth Factor-1 Receptor Pathway Blockade - PMC [pmc.ncbi.nlm.nih.gov]
- 3. encyclopedia.pub [encyclopedia.pub]
- 4. peptidesciences.com [peptidesciences.com]
- 5. proimmune.com [proimmune.com]
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